

Technical Profile: 2-(2-Chloro-4-formylphenoxy)propanoic acid[1]

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Compound of Interest

Compound Name: 2-(2-Chloro-4-formylphenoxy)propanoic acid

CAS No.: 812642-71-0

Cat. No.: B3024549

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Compound Identity & Physicochemical Profile

This compound represents a strategic building block containing two distinct reactive handles: a propanoic acid tail (mimicking the fibrate pharmacophore) and a formyl (aldehyde) head (allowing divergent library synthesis).[1]

Property	Data
CAS Number	812642-71-0
IUPAC Name	2-(2-Chloro-4-formylphenoxy)propanoic acid
Molecular Formula	C ₁₀ H ₉ ClO ₄
Molecular Weight	228.63 g/mol
Physical State	Solid (Off-white to tan powder)
Solubility	Soluble in DMSO, MeOH, EtOH; Sparingly soluble in water (acid form)
pKa (Calculated)	~3.8 (Carboxylic acid)
LogP (Predicted)	2.3 ± 0.4
Chirality	Contains one stereocenter at the propanoic acid -carbon. ^{[1][2]} Typically supplied as a racemate unless asymmetric synthesis is employed. ^[1]

Structural Significance

The molecule features a 2-chlorophenoxy core.^[1] The chlorine atom at the ortho position exerts steric influence, twisting the ether linkage out of planarity, which can enhance binding selectivity in protein targets (e.g., PPAR

).^[1] The propanoic acid moiety confers amphiphilic character, crucial for membrane permeability in drug candidates.^[1]

Synthetic Methodology

The synthesis follows a robust Williamson Ether Synthesis protocol.^[1] This method relies on the nucleophilic attack of the phenoxide ion on an

-halo acid.^[1]

Core Synthesis Protocol

Reaction: Condensation of 3-chloro-4-hydroxybenzaldehyde with 2-chloropropanoic acid.^[1]

Reagents & Conditions:

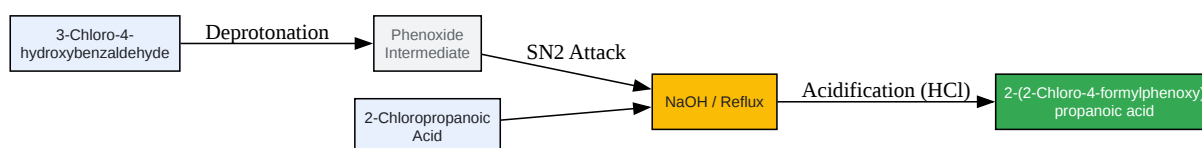
- Substrate: 3-Chloro-4-hydroxybenzaldehyde[1][3][4][5]
- Alkylation Agent: 2-Chloropropanoic acid (or Ethyl 2-bromopropionate for higher yield, followed by hydrolysis)[1]
- Base: Aqueous NaOH (3.0 equiv) or K_2CO_3 in DMF
- Conditions: Reflux (100°C) for 4–6 hours

Step-by-Step Procedure (Aqueous Route)

- Phenoxide Formation: Dissolve 0.1 mol of 3-chloro-4-hydroxybenzaldehyde in 80 mL of water containing 0.3 mol NaOH. The solution will turn yellow due to phenoxide formation.[1]
- Addition: Slowly add 0.11 mol of 2-chloropropanoic acid to the stirring solution.
- Reflux: Heat the mixture to reflux (approx. 100°C) for 4 hours. Monitor consumption of the aldehyde starting material via TLC (SiO_2 , Hexane:EtOAc 7:3).[1]
- Workup: Cool the reaction mixture to 4°C. Acidify dropwise with conc. HCl to pH ~1.
- Isolation: The product will precipitate as a solid.[1] Filter, wash with cold water, and recrystallize from ethanol/water or chloroform/toluene.[1]

Yield Expectation: 60–75% (unoptimized).

Synthetic Workflow Diagram



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Figure 1: Convergent synthesis via Williamson etherification. The reaction is driven by the nucleophilicity of the phenoxide oxygen.^[1]

Reactivity & Applications in Drug Design

This compound is a "divergent hub."^[1] The aldehyde and carboxylic acid groups allow orthogonal functionalization, making it ideal for Fragment-Based Drug Discovery (FBDD).^[1]

A. The Aldehyde Handle (C-4 Position)

The formyl group is highly reactive and serves as the entry point for increasing molecular complexity:

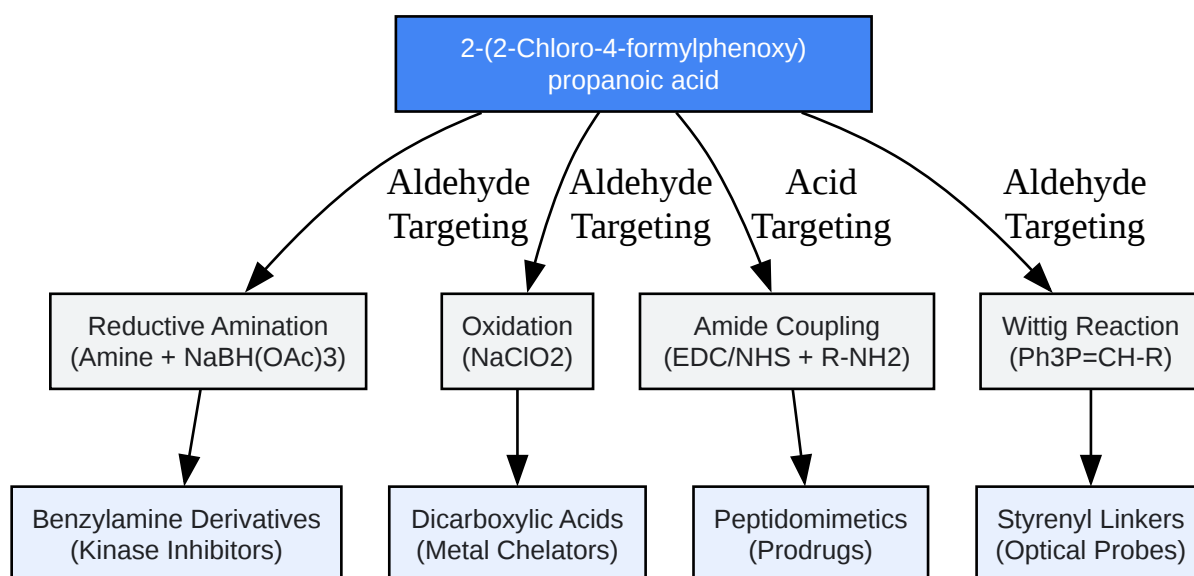
- Reductive Amination: Reaction with primary amines followed by $\text{NaBH}(\text{OAc})_3$ reduction yields secondary amines.^[1] This is a common route to introduce solubilizing groups (e.g., morpholine, piperazine).^[1]
- Wittig/Horner-Wadsworth-Emmons: Reaction with phosphonium salts generates styrenyl derivatives, extending the conjugation for optical applications or creating Michael acceptors (covalent inhibitors).^[1]
- Heterocycle Formation: Condensation with hydrazines or hydroxylamines yields hydrazones and oximes, often screened for anti-inflammatory activity.^[1]

B. The Carboxylic Acid Handle (Ether Tail)

The propanoic acid moiety mimics the "head group" of fatty acids:

- Esterification: Protection as a methyl/ethyl ester allows manipulation of the aldehyde without side reactions.^[1]
- Amide Coupling: Activation with EDC/NHS or HATU allows coupling to amino acid residues, creating prodrugs or peptidomimetics.^[1]
- Bioisostere Replacement: The carboxylic acid can be converted to a tetrazole or hydroxamic acid to modulate potency and metabolic stability.^[1]

Divergent Reactivity Map



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Figure 2: Divergent synthetic pathways utilizing the bifunctional nature of the scaffold.

Handling & Safety

As an organic acid with an aldehyde function, standard laboratory safety protocols apply.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent autoxidation of the aldehyde to the carboxylic acid over time.
- Stability: The ether linkage is stable to acid/base hydrolysis, but the aldehyde is sensitive to strong oxidizers.^[1]

References

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- Gresham, T. L., et al. (1949).[1][6] "beta-Propiolactone; reactions with salts of carboxylic acids." [1] Journal of the American Chemical Society, 71(8), 2807-2808.[1] (Foundational method for phenoxy-acid synthesis).[1][7]

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